

Application Notes: Recrystallization of 4-Nitrophthalamide - Solubility Data and Protocols

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

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Introduction

4-Nitrophthalamide (CAS 13138-53-9) is an important synthetic intermediate primarily used in the synthesis of phthalocyanines and other complex organic molecules [1] [2]. In pharmaceutical contexts, it serves as a precursor for compounds like the antidepressant Citalopram [3]. Purification of this compound is typically achieved through recrystallization, a process whose efficiency depends critically on precise solubility data. These notes provide comprehensive solubility measurements, detailed recrystallization protocols, and thermodynamic modeling data to support researchers in optimizing purification processes for 4-nitrophthalamide.

Physicochemical Properties

4-Nitrophthalamide has the molecular formula $C_8H_7N_3O_4$ and a molecular weight of 209.16 g/mol [1] [4]. The compound typically appears as an **off-white to light yellow powder or crystalline solid** [4]. Different sources report varying melting points, including **223°C** [2] and **195°C** (with decomposition) [4], which may reflect different crystalline forms or purity levels.

Solubility Data

Solubility in Pure Solvents

The solubility of 4-nitrophthalamide has been systematically measured in twelve pure solvents across a temperature range of 278.15 K to 323.15 K (5°C to 50°C) [5]. The table below summarizes the mole fraction solubility across this temperature range, which is critical for selecting appropriate recrystallization solvents.

Table 1: Mole Fraction Solubility of 4-Nitrophthalamide in Pure Solvents

Solvent	Temperature Range (K)	Solubility Trend	Relative Ranking
N,N-Dimethylformamide (DMF)	278.15-323.15	High, increases with temperature	Highest [5]
Cyclohexanone	278.15-323.15	High, increases with temperature	Second highest [5]
Acetone	278.15-323.15	Moderate, increases with temperature	Intermediate [5]
Methanol	278.15-323.15	Moderate, increases with temperature	Intermediate [5]
Ethanol	278.15-323.15	Low, increases with temperature	Low [5]
Isopropanol	278.15-323.15	Low, increases with temperature	Low [5]
Chloroform	278.15-323.15	Very low, increases with temperature	Lowest [5]

The solubility in all tested solvents exhibits a **positive temperature correlation**, increasing with rising temperature [5]. This characteristic is essential for designing recrystallization processes that rely on solubility differences between high and low temperatures.

Solubility in Binary Mixed Solvents

For purification optimization, solubility has also been measured in binary solvent mixtures, particularly combinations of DMF with methanol, ethanol, or acetone [6] [3].

Table 2: Solubility in Binary Solvent Mixtures with DMF (273.15-323.15 K)

Binary System	Key Finding	Implication for Recrystallization
DMF + Water	Highest mole fraction solubility in DMF-rich solutions [6]	Useful for systems requiring high solubility
Acetone + DMF	Solubility increases with temperature and DMF content [3]	Good candidate for temperature-driven crystallization
Ethanol + DMF	Positive preferential solvation by DMF in intermediate and DMF-rich compositions [6]	Allows for fine-tuning of solvent composition
Methanol + DMF	Solubility dependent on both temperature and solvent composition [3]	Provides multiple optimization parameters

A key phenomenon observed in these binary systems is **preferential solvation**, where 4-nitrophthalamide is preferentially solvated by the organic cosolvent (ethanol, acetone, DMF, or isopropanol) over water in intermediate and organic-rich compositions [6]. This significantly impacts solubility behavior and should be considered when designing mixed-solvent recrystallization systems.

Recrystallization Protocols

Single-Solvent Recrystallization from DMF

This protocol leverages the high solubility of 4-nitrophthalamide in DMF and its strong temperature dependence [5].

Materials:

- Crude 4-nitrophthalamide
- N,N-Dimethylformamide (DMF)
- Heating mantle with magnetic stirrer
- Thermometer
- Büchner funnel and filter paper
- Vacuum source

Procedure:

- **Dissolution:** Add approximately 10 mL of DMF per gram of crude 4-nitrophthalamide to a round-bottom flask. With continuous stirring, heat the mixture to **323.15 K (50°C)** until complete dissolution is observed [5].
- **Clarification:** If the solution contains insoluble impurities, perform hot filtration through preheated filter paper to remove particulate matter.
- **Crystallization:** Gradually cool the clarified solution to **278.15 K (5°C)** to maximize crystal yield. For slower crystal growth and potentially larger crystals, use controlled cooling rates (e.g., 5-10°C per hour).
- **Isolation:** Collect the crystals using vacuum filtration with a Büchner funnel. Wash the crystal cake with a small volume of cold DMF to remove adhering mother liquor.
- **Drying:** Dry the purified crystals under vacuum at room temperature until constant weight is achieved.

Mixed-Solvent Recrystallization (Acetone + DMF)

This method utilizes the solubility characteristics in binary solvent mixtures, potentially offering improved crystal habit and purity [3].

Materials:

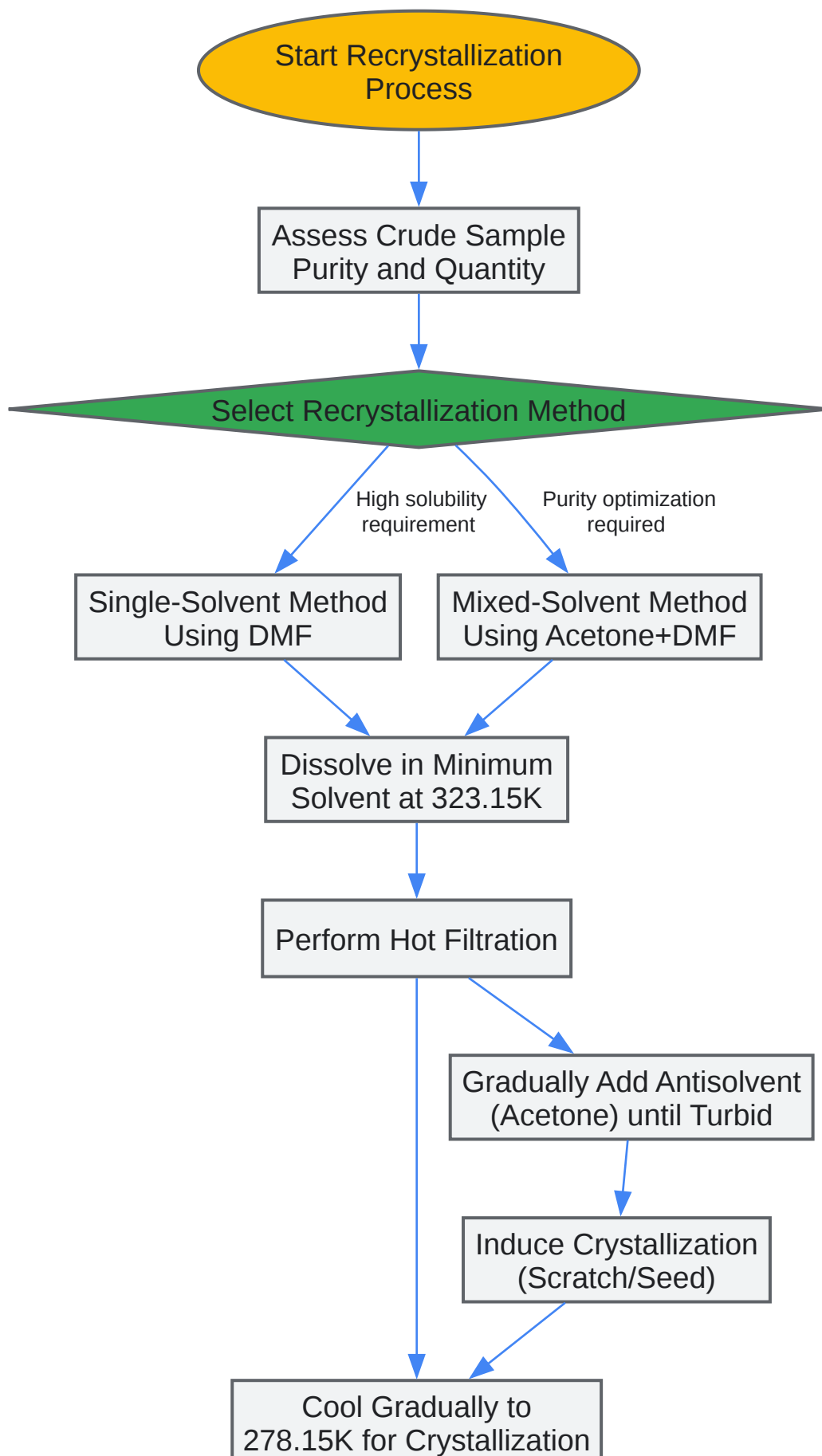
- Crude 4-nitrophthalamide
- Acetone and DMF in predetermined ratios
- Equipment as in Protocol 4.1

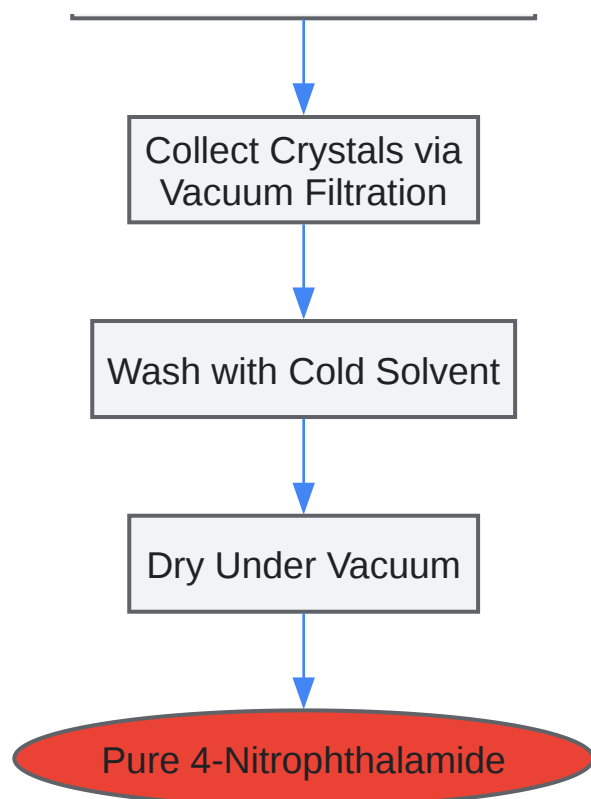
Procedure:

- **Initial Dissolution:** Dissolve the crude compound in minimal DMF at 323.15 K (50°C) to ensure complete dissolution [3].

- **Antisolvent Addition:** Gradually add acetone (the antisolvent) to the warm solution until the solution becomes slightly turbid, indicating the onset of crystallization.
- **Crystallization Initiation:** Induce crystallization by scratching the flask with a glass rod or adding a seed crystal if available.
- **Complete Crystallization:** Slowly cool the mixture to 278.15 K (5°C) and maintain at this temperature for several hours to complete crystallization.
- **Isolation and Drying:** Collect and dry crystals as described in Protocol 4.1.

The following workflow diagram illustrates the key decision points in selecting and executing these recrystallization methods:





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Thermodynamic Modeling

The solubility behavior of 4-nitrophthalamide has been successfully correlated using several thermodynamic models, which can predict solubility under various conditions and reduce experimental screening.

Jouyban-Acree Model

This model has demonstrated strong correlation with experimental data, achieving **average relative deviations (ARD) of less than 4.67%** for 4-nitrophthalamide in various binary solvent systems [6]. The model describes the dependence of solubility on both temperature and solvent composition.

van't Hoff-Jouyban-Acree Model

A combination of the van't Hoff equation and Jouyban-Acree model has also been successfully applied, providing a robust framework for solubility prediction across different temperatures and solvent

compositions [3].

Preferential Solvation Analysis

Using the inverse Kirkwood-Buff integrals technique, researchers have quantified the **preferential solvation** of 4-nitrophthalamide by organic cosolvents (ethanol, acetone, DMF, isopropanol) in aqueous solutions [6]. This analysis reveals that the solute is preferentially surrounded by organic solvent molecules rather than water in intermediate and organic-rich compositions, explaining the enhanced solubility in these regions.

Analytical Methods for Characterization

Purity Assessment

- **High-Performance Liquid Chromatography (HPLC):** Used for solubility determination and purity assessment in referenced studies [5] [3].
- **Melting Point Analysis:** Determined using standard melting point apparatus such as Griffin MFB-590 [2].

Structural Characterization

- **FT-IR Spectroscopy:** Confirms functional groups and molecular structure.
- **NMR Spectroscopy:** Provides detailed structural information.
- **UV-VIS Spectroscopy:** Identifies electronic transitions; the Q absorption band of phthalocyanine derivatives appears at approximately 690 nm [2].

Conclusion

Successful recrystallization of 4-nitrophthalamide requires careful consideration of solvent systems based on comprehensive solubility data. DMF consistently demonstrates the highest solubility across the temperature range studied, while binary mixtures with DMF and antisolvents like acetone provide additional control over crystallization behavior. The provided protocols and solubility models offer researchers a solid foundation for developing efficient purification processes tailored to specific requirements. The correlation of

experimental data with established thermodynamic models enables predictive optimization of recrystallization conditions, potentially reducing development time and improving yields in both research and industrial settings.

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